

An In-depth Toxicological and Safety Profile of C.I. Acid Brown 282

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Compound of Interest

Compound Name: Acid brown 282

Cat. No.: B8821307

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Introduction

C.I. **Acid Brown 282** is a synthetic monoazo dye used in various industrial applications, including the dyeing of textiles, leather, and paper. As with many commercial dyes, understanding its toxicological profile is crucial for ensuring occupational safety, environmental protection, and consumer health. This technical guide provides a comprehensive overview of the available toxicological data and safety information for **Acid Brown 282**, with a focus on quantitative data, experimental methodologies, and potential toxicological pathways.

Toxicological Data Summary

The toxicological data for **Acid Brown 282** is primarily available through regulatory submissions, such as the Registration, Evaluation, Authorisation and Restriction of Chemicals (REACH) database, and various safety data sheets. While a complete toxicological profile is not publicly available, the existing data provides insights into its potential hazards.

Acute Toxicity

The acute toxicity of **Acid Brown 282** appears to be low based on the available data.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 5000 mg/kg	[cite:]

Skin and Eye Irritation

Acid Brown 282 is classified as a substance that causes serious eye damage.[1] Information regarding skin irritation is somewhat conflicting, with some sources indicating it may cause skin irritation in sensitive individuals, while other studies on rabbits suggest it is a non-irritant. [cite:]

Skin Sensitization

There is conflicting evidence regarding the skin sensitization potential of **Acid Brown 282**. The European Chemicals Agency (ECHA) notes that it may cause an allergic skin reaction.[1] However, a Guinea Pig maximization test indicated it was non-sensitizing.

Genotoxicity

A systematic evidence map of market-relevant azo dyes has indicated the existence of multiple genotoxicity studies for **Acid Brown 282** within the ECHA REACH database.[2][3] This includes in vitro bacterial reverse mutation assays (Ames tests).[2][3] However, the detailed results of these studies are not readily available in the public domain. The general concern with azo dyes is their potential to be metabolized to aromatic amines, some of which are known to be genotoxic.

Carcinogenicity, Reproductive Toxicity, and Repeated Dose Toxicity

There is a lack of publicly available data on the carcinogenicity, reproductive toxicity, and repeated-dose toxicity of **Acid Brown 282**. The systematic evidence map suggests that some non-genotoxic animal studies have been conducted.[2][3]

Environmental Toxicity

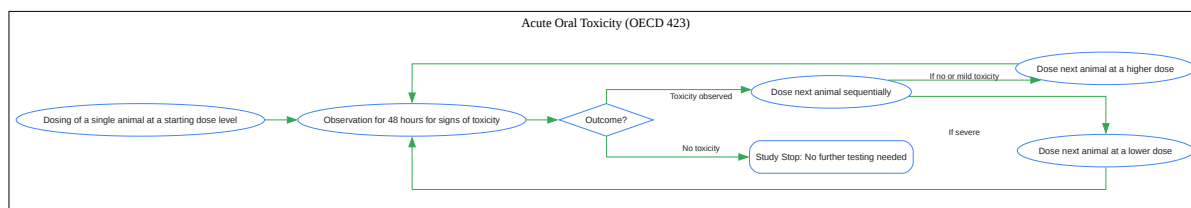
Acid Brown 282 is classified as toxic to aquatic life with long-lasting effects. This is a significant consideration for its industrial use and disposal.

Experimental Protocols

Detailed experimental protocols for the toxicological studies on **Acid Brown 282** are not fully available in the public literature. However, based on standard OECD guidelines for chemical testing, the following methodologies are likely to have been employed.

Acute Oral Toxicity (Likely based on OECD TG 423)

The acute oral toxicity is often determined using a stepwise procedure with a limited number of animals.

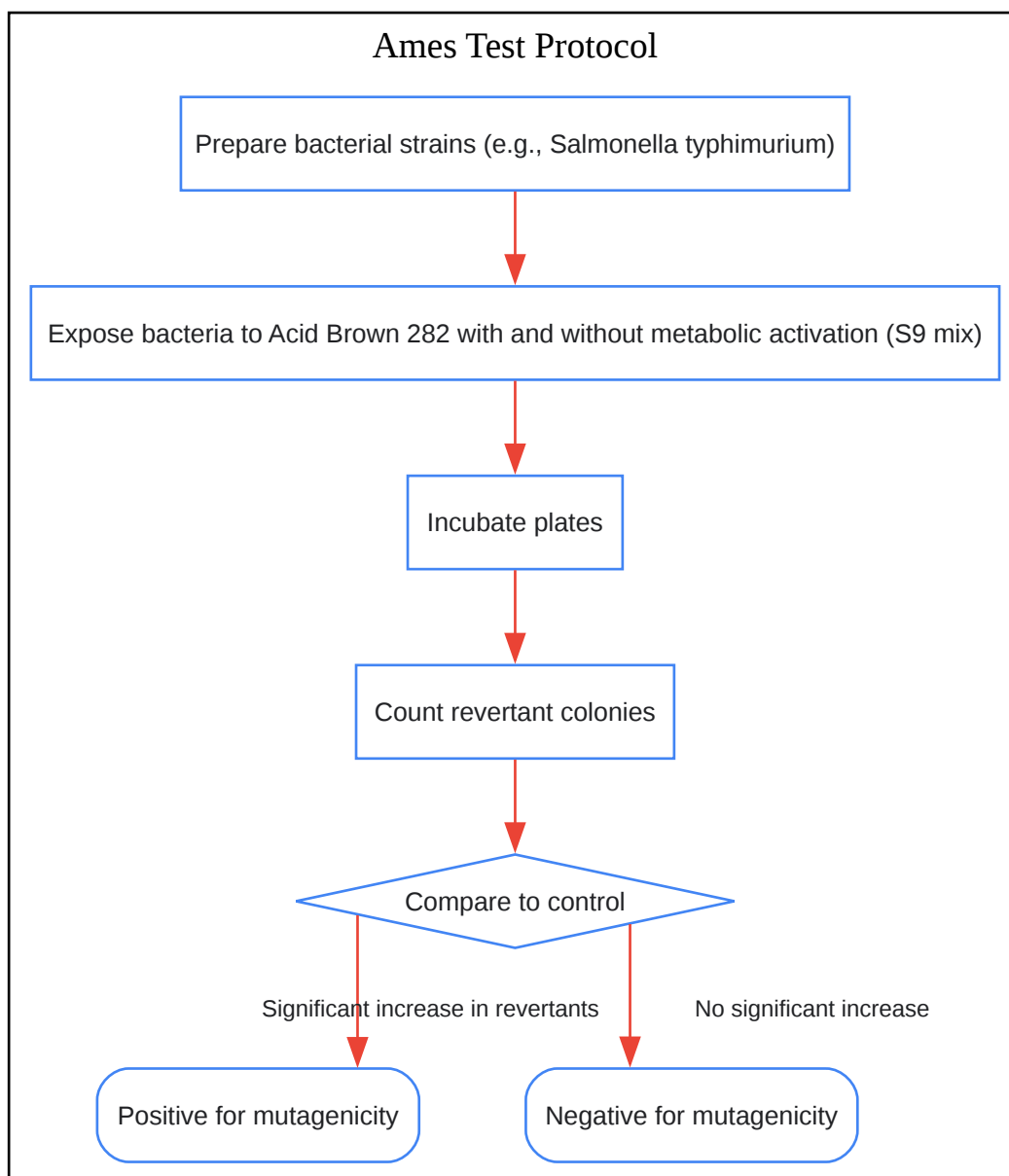


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Acute Oral Toxicity Testing Workflow

Bacterial Reverse Mutation Test (Ames Test - Likely based on OECD TG 471)

This in vitro test is used to assess the mutagenic potential of a substance.

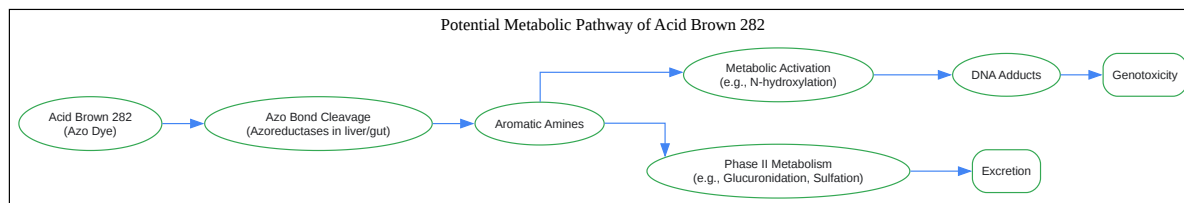


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Ames Test Experimental Workflow

Potential Toxicological Pathways

The primary toxicological concern for azo dyes like **Acid Brown 282** is their potential biotransformation into constituent aromatic amines. This can occur through the reductive cleavage of the azo bond ($-N=N-$) by azoreductase enzymes present in the liver and gut microbiota.



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- 2. Application of systematic evidence mapping to identify available data on the potential human health hazards of selected market-relevant azo dyes - PMC [pmc.ncbi.nlm.nih.gov]
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